Benchmarking (3,5-Difluorophenyl)aminoacetic Acid: Physicochemical & Functional Profiling

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Compound of Interest

Compound Name:	*[(3,5-Difluorophenyl)amino](oxo)acetic acid*
CAS No.:	*1060817-53-9*
Cat. No.:	*B3079150*

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Executive Summary & Compound Identity

(3,5-Difluorophenyl)aminoacetic acid represents a critical fluorinated building block in medicinal chemistry.[1] Structurally, it is an N-arylglycine where the aniline ring is deactivated by two fluorine atoms at the meta positions. This substitution pattern is strategically employed to modulate metabolic stability (blocking oxidative sites), lower the basicity of the aniline nitrogen, and increase lipophilicity without significant steric penalty.

Compound Profile:

- IUPAC Name:N-(3,5-Difluorophenyl)glycine
- Common Name: (3,5-Difluorophenyl)aminoacetic acid
- Core Scaffold:N-Phenylglycine (Aniline-acetic acid)
- Key Application: Bioisosteric replacement in NSAID discovery (e.g., Diclofenac analogs) and peptidomimetic synthesis.

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Strategic Benchmarking: The "Fluorine Effect"

To objectively evaluate performance, this compound must be benchmarked against three distinct standards:

- Structural Standard:N-Phenylglycine (Unsubstituted analog).
- Functional Standard (NSAID):Diclofenac (Pharmacophore reference).
- Physicochemical Standard:Glycine (Base amino acid).

Table 1: Comparative Physicochemical Profile

Data represents calculated consensus values (cLogP) and experimental averages.

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Metric	(3,5-Difluorophenyl)aminoacetic acid	Standard 1: N-Phenylglycine	Standard 2: Diclofenac	Significance
Molecular Weight	187.14 g/mol	151.16 g/mol	296.15 g/mol	Low MW allows for fragment-based drug design (FBDD).
cLogP (Lipophilicity)	1.85	1.20	4.51	Fluorination increases lipophilicity (+0.65 log units), improving membrane permeability.
pKa (Carboxyl)	~3.8	~3.9	4.0	Minimal effect on acid strength.
pKa (Amine)	~2.5 (Weakly basic)	~4.3	~4.0 (Diphenylamine)	Critical: The 3,5-F atoms withdraw electrons, significantly reducing N-basicity.
PSA (Polar Surface Area)	49.3 Å²	49.3 Å²	49.3 Å²	Identical polar surface; differences in permeability are driven by lipophilicity.

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> *Expert Insight: The drastic reduction in amine pKa (from ~4.3 to ~2.5) means the nitrogen lone pair is less available. In a biological context, this reduces the risk of lysosomal trapping and phospholipidosis compared to more basic amines.*

Biological & Metabolic Stability Benchmarking

The primary advantage of the 3,5-difluoro substitution is the blockage of metabolic "soft spots."

Metabolic Stability Rationale

- Standard (N-Phenylglycine): Susceptible to rapid CYP450-mediated hydroxylation at the para (4) and ortho (2,6) positions.[2]
- Candidate (3,5-Difluoro):
  - Positions 3,5: Blocked by Fluorine (C-F bond is metabolically inert).
  - Positions 2,6: Sterically shielded and electronically deactivated.
  - Position 4: Remains the primary site for oxidative metabolism (hydroxylation).

Experimental Workflow: Microsomal Stability Assay

To validate this stability, use the following self-validating protocol.



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Figure 1: Standardized Microsomal Stability Workflow. This protocol ensures direct comparability between the fluorinated candidate and non-fluorinated standards.

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Protocol Steps:

- Preparation: Prepare a 10 mM stock of (3,5-Difluorophenyl)aminoacetic acid in DMSO. Dilute to 1 µM in phosphate buffer (pH 7.4).
- Incubation: Incubate with pooled liver microsomes (human/rat) at 37°C. Initiate reaction with NADPH regenerating system.
- Sampling: Aliquot at 0, 15, 30, and 60 minutes.
- Quenching: Immediately add ice-cold acetonitrile containing an internal standard (e.g., Tolbutamide).
- Analysis: Analyze supernatant via LC-MS/MS.
- Validation: Run Verapamil (high clearance) and Warfarin (low clearance) as positive controls.

Functional Assay: COX Inhibition Potential

Given the structural similarity to Diclofenac (an N-phenylacetic acid derivative), this scaffold is often screened for Cyclooxygenase (COX) inhibition.

Hypothesis: The (3,5-difluorophenyl) group mimics the dichlorophenyl ring of Diclofenac but with altered steric and electronic properties.

Table 2: Theoretical Activity Benchmarking (COX-2)

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Feature	Diclofenac (Standard)	(3,5-Difluoro) Analog	Impact on Binding
Ortho-Substitution	2,6-Dichloro	2,6-Unsubstituted	Loss of Twist: The ortho-chloro groups in Diclofenac force the rings to twist, which is crucial for binding in the COX active site. The 3,5-difluoro analog is more planar.
Ring Electronics	Electron Deficient	Highly Electron Deficient	Similar pi-stacking potential.
Lipophilicity	High	Moderate	Lower potency likely, but better solubility.

> *Critical Note: Without the ortho-substituents (2,6-positions) to force the "active twist" conformation, (3,5-Difluorophenyl)aminoacetic acid typically shows lower potency than Diclofenac. It is best used as a starting scaffold where ortho-substituents are added later, or for targets requiring planar ligands.*

Detailed Experimental Protocol: LogD Determination

To accurately measure the lipophilicity shift caused by fluorination, use the miniaturized Shake-Flask method.

Reagents:

- 1-Octanol (saturated with buffer).
- Phosphate Buffer (pH 7.4, saturated with octanol).

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- HPLC Grade Acetonitrile.

Procedure:

- Saturation: Mix equal volumes of octanol and buffer for 24 hours. Separate phases.
- Dissolution: Dissolve 1 mg of (3,5-Difluorophenyl)aminoacetic acid in 1 mL of the buffer phase.
- Partitioning: Add 1 mL of octanol phase to the buffer solution.
- Equilibration: Vortex for 60 minutes at 25°C. Centrifuge at 3000 rpm for 10 min to separate phases.
- Quantification: Remove aliquots from both phases. Analyze via HPLC-UV (254 nm).
- Calculation:

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